

Solubility Profile of Atrazine-3-mercaptopropanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: Atrazine-3-mercaptopropanoic acid

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Abstract

This technical guide addresses the solubility of **Atrazine-3-mercaptopropanoic acid** (CAS Number: 125454-31-1), a hapten and a metabolite of the herbicide atrazine.^{[1][2][3][4]} A comprehensive review of available scientific literature and safety data reveals a notable absence of quantitative solubility data for this specific compound in various solvents. A safety data sheet for **Atrazine-3-mercaptopropanoic acid** explicitly states "no data available" for solubility.^[5]

Due to the lack of direct data, this guide provides solubility information for the parent compound, atrazine, to offer a comparative reference for researchers. Additionally, a generalized experimental protocol for determining the solubility of organic compounds is detailed, providing a methodological framework for laboratories to ascertain the solubility of **Atrazine-3-mercaptopropanoic acid**.

Atrazine-3-mercaptopropanoic Acid: Compound Identity

- Chemical Name: **Atrazine-3-mercaptopropanoic acid**
- CAS Number: 125454-31-1^{[1][2][3][4]}

- Molecular Formula: $C_{11}H_{19}N_5O_2S$ [1]
- Molecular Weight: 285.37 g/mol [3][4]

Solubility Data for Atrazine (Parent Compound)

While specific quantitative solubility data for **Atrazine-3-mercaptopropanoic acid** is not available, the solubility of its parent compound, atrazine, has been documented in various solvents. This information can serve as a preliminary reference for solvent selection in experimental studies.

Solvent	Solubility (g/L)	Temperature (°C)
Water	0.0347	26
Dimethyl sulfoxide (DMSO)	183	27
Chloroform	52	27
Ethyl acetate	28	27
Acetone	31	25
Dichloromethane	28	25
Methanol	18	27
Ethanol	15	25
Diethyl ether	12	27
Toluene	4	25
n-Octanol	8.7	25
n-Hexane	0.11	25
n-Pentane	0.36	27

Note: This data pertains to atrazine, not **Atrazine-3-mercaptopropanoic acid**, and is intended for reference only.[2]

Experimental Protocol for Solubility Determination (General)

For researchers seeking to determine the solubility of **Atrazine-3-mercaptopropanoic acid**, the following generalized protocol based on the shake-flask method is recommended.

Objective: To determine the equilibrium solubility of a compound in a specific solvent at a controlled temperature.

Materials:

- **Atrazine-3-mercaptopropanoic acid** (solid)
- Selected solvents (e.g., water, DMSO, ethanol, methanol, acetonitrile)
- Analytical balance
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Volumetric flasks and pipettes

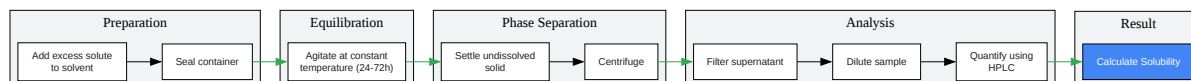
Methodology:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **Atrazine-3-mercaptopropanoic acid** to a known volume of the selected solvent in a sealed vial. The excess solid should be clearly visible.
 - Seal the vials to prevent solvent evaporation.

- Equilibration:
 - Place the vials in a temperature-controlled orbital shaker.
 - Agitate the samples at a constant temperature for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After the equilibration period, allow the vials to stand undisturbed at the set temperature to allow the excess solid to settle.
 - Centrifuge the vials to further separate the undissolved solid from the supernatant.
- Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a chemically inert syringe filter into a clean vial to remove any remaining solid particles.
 - Accurately dilute the filtered saturated solution with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantification:
 - Analyze the diluted sample using a validated analytical method, such as HPLC, to determine the concentration of **Atrazine-3-mercaptopropanoic acid**.
 - A calibration curve prepared with standards of known concentrations should be used for accurate quantification.
- Calculation:
 - Calculate the solubility of **Atrazine-3-mercaptopropanoic acid** in the solvent, taking into account the dilution factor. Report the solubility in units such as mg/mL or mol/L at the specified temperature.

Visualizing the Experimental Workflow

The following diagram illustrates the generalized workflow for determining the solubility of a chemical compound.



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References

- 1. Atrazine-3-mercaptopropanoic acid - Immunomart [immunomart.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. biocat.com [biocat.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. targetmol.com [targetmol.com]
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